

# Application of Isopropylamine Dodecylbenzenesulfonate in Textile and Leather Processing: Detailed Notes and Protocols

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## Compound of Interest

Compound Name:	<i>Isopropylamine</i> <i>dodecylbenzenesulfonate</i>
Cat. No.:	B12331536

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**Isopropylamine dodecylbenzenesulfonate** (IPADS) is a versatile anionic surfactant that finds significant application in the textile and leather industries. Its amphiphilic nature, comprising a hydrophilic sulfonate head and a hydrophobic alkylbenzene tail, allows it to effectively reduce surface tension, emulsify oils and greases, and act as a potent cleaning and dispersing agent. These properties make it a valuable component in various stages of textile and leather manufacturing, from initial preparation to finishing.

This document provides detailed application notes and experimental protocols for the use of IPADS in textile scouring and as an antistatic agent for synthetic fabrics, as well as in leather degreasing and fatliquoring processes.

## Isopropylamine Dodecylbenzenesulfonate: Key Properties

To effectively utilize IPADS, it is essential to understand its fundamental physical and chemical characteristics.

Property	Value
CAS Number	26264-05-1 / 68584-24-7
Molecular Formula	C <sub>21</sub> H <sub>39</sub> NO <sub>3</sub> S
Appearance	Yellow to amber viscous liquid
Active Matter	Typically ≥ 90%
pH (10% aqueous solution)	5.0 - 7.0
Solubility	Soluble in water and most organic solvents

## Application in Textile Processing

In the textile industry, IPADS is primarily employed as a scouring agent to remove impurities from natural and synthetic fibers and as an antistatic agent to prevent the buildup of static electricity on synthetic fabrics like polyester.

## Textile Scouring

Objective: To remove natural waxes, oils, pectins, and other impurities from raw textile fibers, particularly cotton and its blends, to ensure uniform absorbency for subsequent dyeing and finishing processes.[\[1\]](#)[\[2\]](#)

Mechanism of Action: IPADS, as an anionic surfactant, lowers the surface tension of the scouring bath, allowing it to penetrate the fiber structure effectively.[\[3\]](#) The hydrophobic tail of the IPADS molecule attaches to the oily and waxy impurities, while the hydrophilic head interacts with the water, forming micelles that encapsulate the impurities and lift them from the fiber surface.[\[3\]](#) This emulsification process allows the impurities to be suspended in the scouring liquor and washed away.

### Experimental Protocol: Scouring of Cotton/Polyester Blended Fabric

This protocol is designed for the batchwise scouring of a 65/35 cotton/polyester blended woven fabric.

### Materials and Equipment:

- **Isopropylamine dodecylbenzenesulfonate (IPADS)**
- Sodium hydroxide (Caustic Soda)
- Sodium carbonate (Soda Ash)
- Chelating agent (e.g., EDTA)
- Wetting agent (non-ionic)
- Laboratory-scale jet dyeing machine or a beaker dyeing apparatus with a programmable temperature controller
- pH meter
- Analytical balance
- Fabric samples (65/35 cotton/polyester blend)

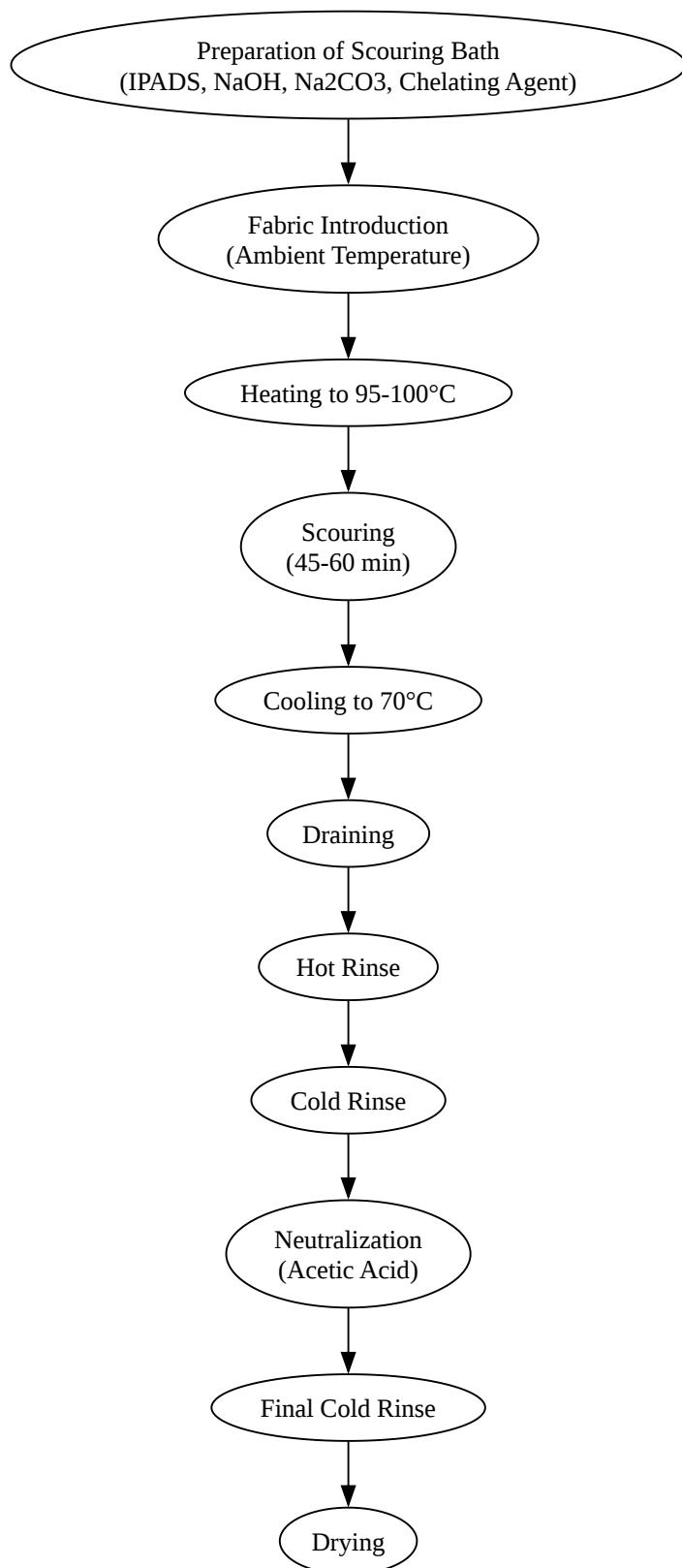
**Procedure:**

- Preparation of Scouring Bath:
  - Set the liquor-to-goods ratio to 10:1.
  - For each liter of water, add the following chemicals in the specified order, ensuring each is fully dissolved before adding the next:
    - 1.0 - 2.0 g/L **Isopropylamine dodecylbenzenesulfonate (IPADS)**
    - 2.0 - 4.0 g/L Sodium hydroxide
    - 1.0 - 2.0 g/L Sodium carbonate
    - 0.5 - 1.0 g/L Chelating agent
    - 0.5 - 1.0 g/L Non-ionic wetting agent
  - Adjust the pH of the bath to 11-12 using sodium hydroxide if necessary.

- Scouring Process:
  - Introduce the fabric into the scouring bath at ambient temperature.
  - Raise the temperature to 95-100°C at a rate of 2°C per minute.
  - Hold the temperature at 95-100°C for 45-60 minutes, ensuring continuous agitation.
  - Cool the bath down to 70°C.
  - Drain the scouring liquor.
- Rinsing and Neutralization:
  - Rinse the fabric with hot water (70°C) for 10 minutes.
  - Rinse with cold water for 10 minutes.
  - Neutralize the fabric in a bath containing 0.5 - 1.0 g/L of acetic acid for 10 minutes at ambient temperature to a final pH of 6.5-7.0.
  - Rinse thoroughly with cold water.
  - Dry the scoured fabric at 100-110°C.

#### Performance Evaluation:

Parameter	Method	Expected Result
Absorbency	AATCC Test Method 79 (Drop Test)	< 5 seconds
Weight Loss	Gravimetric analysis	3 - 5%
Whiteness Index	Spectrophotometric measurement (CIE Whiteness)	Increase of 10-15 units



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Figure 2: Logical Flow of Antistatic Finishing.

# Application in Leather Processing

In the leather industry, IPADS is utilized as a degreasing agent for raw hides and skins and as an emulsifier in fatliquoring formulations.

## Leather Degreasing

**Objective:** To remove excess natural fats from raw hides and skins, particularly sheepskins, which have a high fat content (10-20% of dry weight). [4] Inadequate degreasing can lead to uneven penetration of tanning and dyeing chemicals, resulting in defects in the final leather. [4]

**Mechanism of Action:** IPADS functions as a surfactant to emulsify the natural fats present in the hides and skins. [5] It penetrates the fibrous structure of the skin, breaks down the fat into smaller droplets, and forms a stable emulsion in the aqueous degreasing bath, allowing the fat to be washed away.

### Experimental Protocol: Degreasing of Pickled Sheepskins

This protocol is for the degreasing of pickled sheepskins in a drum.

#### Materials and Equipment:

- **Isopropylamine dodecylbenzenesulfonate (IPADS)**
- Non-ionic surfactant (e.g., fatty alcohol ethoxylate)
- Sodium chloride (Salt)
- Formic acid
- Laboratory drum
- pH meter
- Analytical balance
- Soxhlet extraction apparatus for fat content analysis

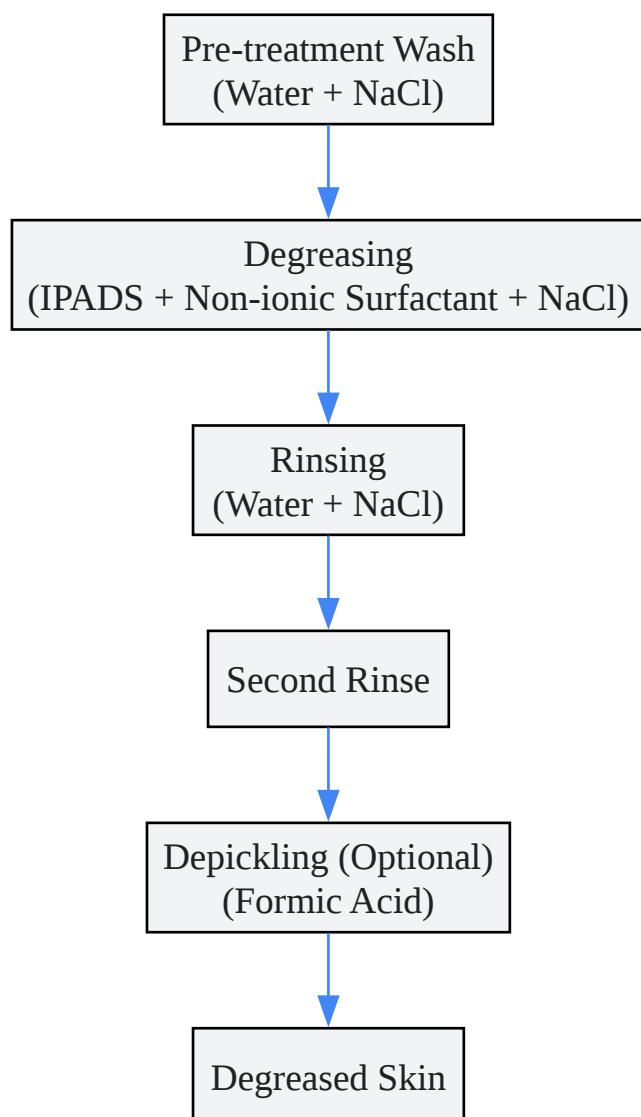
#### Procedure:

- Pre-treatment:
  - Wash the pickled sheepskins in a float of 100% water and 10% sodium chloride (based on pelt weight) for 30 minutes.
  - Drain the float.
- Degreasing:
  - Prepare a degreasing float with 100% water (at 30-35°C) and 8% sodium chloride.
  - Add 2.0 - 4.0% **Isopropylamine dodecylbenzenesulfonate** (IPADS) and 1.0 - 2.0% of a non-ionic surfactant (based on pelt weight).
  - Run the drum for 60-90 minutes.
  - Drain the float.
- Rinsing:
  - Rinse the skins in a float of 150% water and 8% sodium chloride at 30°C for 15 minutes.
  - Drain the float.
  - Repeat the rinsing step.
- Depickling (optional, if proceeding to tanning):
  - Prepare a new float of 100% water and 8% sodium chloride.
  - Add 0.5% formic acid and run for 30 minutes to adjust the pH for subsequent tanning.

Performance Evaluation:

Parameter	Method	Expected Result
Residual Fat Content	Soxhlet extraction with dichloromethane (IUC 4)	< 5% on a dry weight basis
Visual Appearance	Subjective evaluation	Uniformly clean surface, free from greasy patches

### Workflow for Leather Degreasing



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Figure 3: Workflow for Leather Degreasing.

## Emulsifier in Fatliquoring

**Objective:** To introduce oils and fats into the leather after tanning to lubricate the collagen fibers, imparting softness, flexibility, and strength. [6] **Mechanism of Action:** IPADS acts as an effective emulsifier, creating stable oil-in-water emulsions of the fatliquoring oils. [7][8] This allows for the uniform penetration of the oil droplets into the leather's fibrous structure. [9] The stability of the emulsion is crucial for achieving an even distribution of the fatliquor throughout the leather cross-section. [10] **Experimental Protocol:** Fatliquoring of Chrome-Tanned Leather

This protocol describes the use of IPADS as an emulsifier in a fatliquoring formulation for chrome-tanned goat skins.

### Materials and Equipment:

- **Isopropylamine dodecylbenzenesulfonate (IPADS)**
- Sulphited fish oil
- Raw neat's-foot oil
- Neutralizing agent (e.g., sodium formate, sodium bicarbonate)
- Formic acid
- Laboratory drum
- pH meter
- Analytical balance

### Procedure:

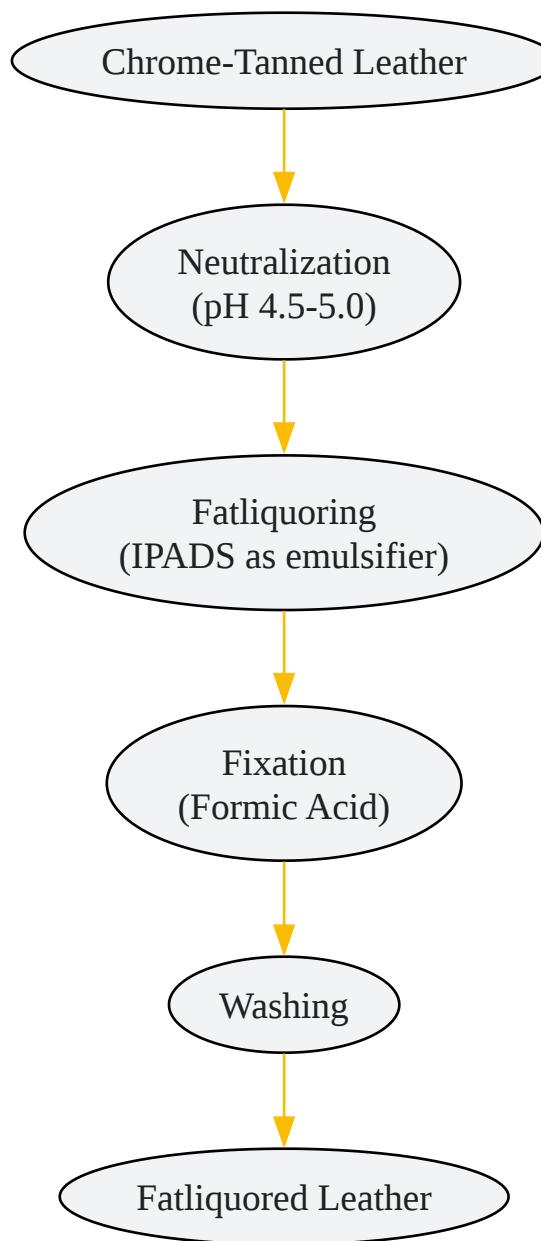
- **Neutralization:**
  - Wash the chrome-tanned leather.
  - Neutralize the leather in a float of 100% water at 35°C with 2.0% sodium formate and 0.5% sodium bicarbonate for 60 minutes to a pH of 4.5-5.0 throughout the cross-section.

- Wash the leather.
- Fatliquoring:
  - Prepare the fatliquor emulsion by mixing:
    - 5.0% Sulphited fish oil
    - 3.0% Raw neat's-foot oil
    - 1.0 - 2.0% **Isopropylamine dodecylbenzenesulfonate (IPADS)**
  - Add the fatliquor emulsion to a new float of 100% water at 50-60°C.
  - Run the drum for 60-90 minutes until the float is clear, indicating complete exhaustion of the fatliquor.
- Fixation and Final Steps:
  - Add 1.0% formic acid to the same float to fix the fatliquor and run for 30 minutes.
  - Drain the float and wash the leather.
  - The leather is then ready for subsequent processing (e.g., dyeing, drying, and finishing).

#### Performance Evaluation:

Parameter	Method	Expected Result
Softness	Subjective hand feel evaluation	Soft and supple feel
Tensile Strength	IUP 6	> 15 N/mm <sup>2</sup>
Elongation at Break	IUP 6	40 - 60%
Fat Content	IUC 4	5 - 8%

#### Fatliquoring Process Overview



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Figure 4: Overview of the Fatliquoring Process.

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